

Application Notes: In Vitro Use of Caspase-3 Activators

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Compound of Interest

Compound Name: Caspase-3 activator 3

Cat. No.: B15139020

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Introduction

Caspase-3 is a critical executioner caspase in the apoptotic pathway, playing a central role in the dismantling of the cell during programmed cell death.[1] Its activation from its inactive zymogen form, procaspase-3, is a key event in both the intrinsic (mitochondrial) and extrinsic (death receptor) apoptotic pathways.[1] Small molecule activators of Caspase-3 are valuable tools for studying apoptosis in vitro and are being investigated as potential cancer therapeutics, as many cancer cells overexpress procaspase-3.[2]

These application notes provide an overview of the in vitro use of "**Caspase-3 activator 3**", a representative direct activator of procaspase-3. For the purpose of providing concrete data, we will focus on the well-characterized procaspase-activating compound 1 (PAC-1) and its derivatives as exemplars of this class of molecules.

Mechanism of Action

Caspase-3 activators like PAC-1 function by directly targeting procaspase-3. PAC-1 chelates inhibitory zinc ions that keep procaspase-3 in an inactive state.[2] This sequestration of zinc relieves the inhibition, allowing procaspase-3 to undergo auto-activation to the active Caspase-3 enzyme.[2] This mechanism allows for the induction of apoptosis even in cells with defective upstream apoptotic signaling machinery.[3]

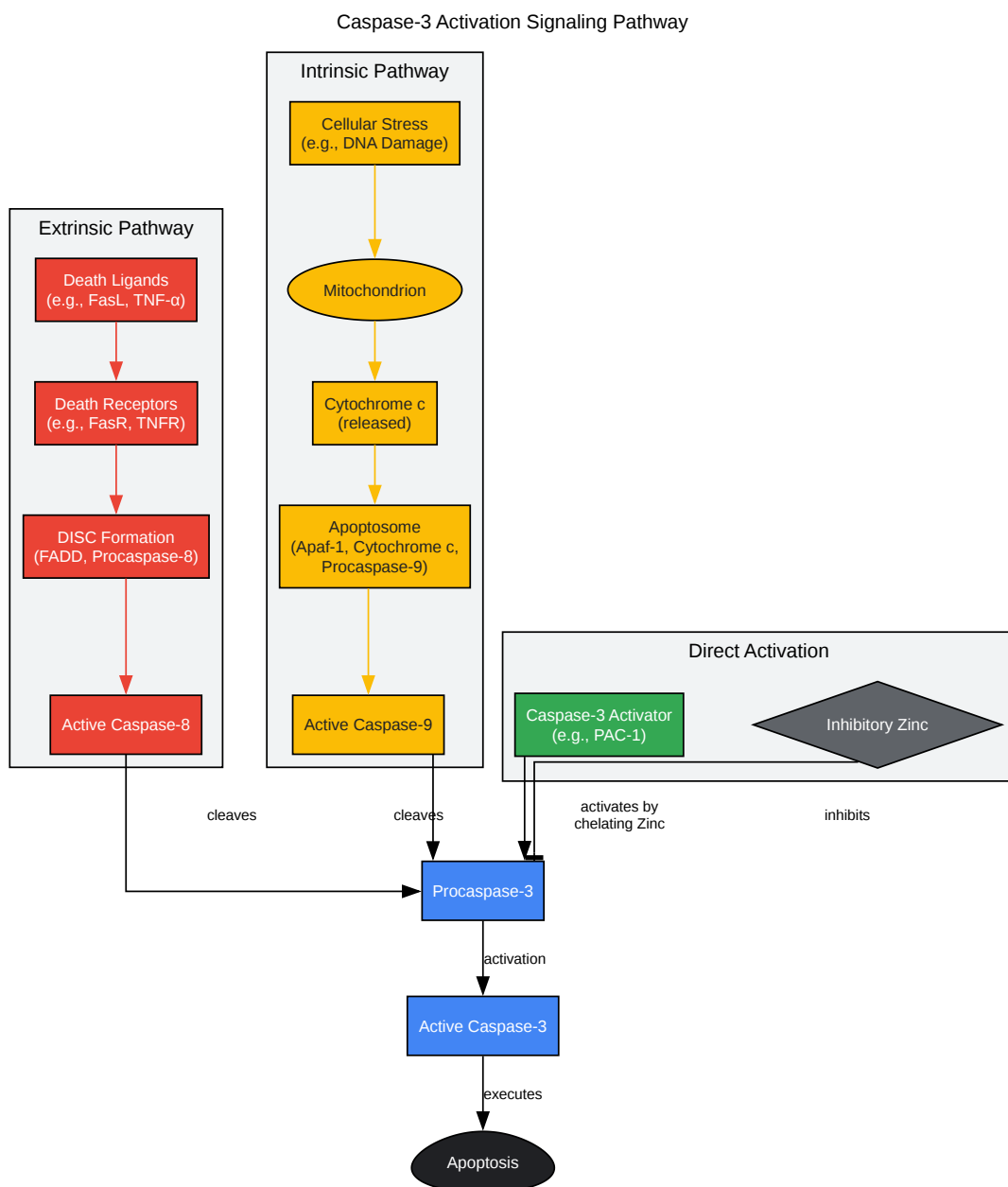
Data Presentation

The following table summarizes the in vitro efficacy of several exemplary Caspase-3 activators.

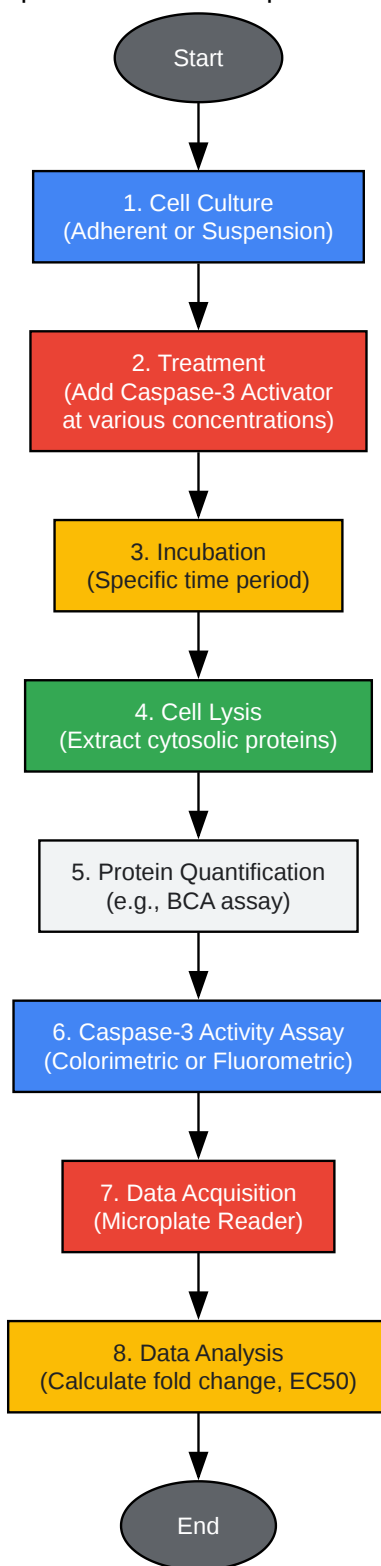
Compound Name	Target	EC50 (in vitro)	Cell-based IC50	Notes
PAC-1	Procaspase-3	0.22 μ M - 6.02 μ M	0.003 - 1.41 μ M (cancerous cells); 5.02 - 9.98 μ M (noncancerous cells)	The first small molecule identified to directly activate procaspase-3.[2][3][4] Also activates procaspase-7 with an EC50 of 4.5 μ M.[3][5]
WF-208	Procaspase-3	0.56 μ M	Not specified	A derivative of PAC-1 with greater efficacy in procaspase-3 activation compared to PAC-1 in the same study.[2]
WF-210	Procaspase-3	0.95 μ M	Not specified	Another PAC-1 derivative with enhanced capability to activate procaspase-3.[6]

Signaling Pathway

The activation of Caspase-3 is a convergence point for both the intrinsic and extrinsic apoptotic pathways.



In Vitro Caspase-3 Activator Experimental Workflow

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References

- 1. Caspase 3 - Wikipedia [en.wikipedia.org]
- 2. Targeting procaspase-3 with WF-208, a novel PAC-1 derivative, causes selective cancer cell apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. PAC-1 | CAS:315183-21-2 | Procaspase-3 activator | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. selleckchem.com [selleckchem.com]
- 5. PAC-1, caspase-3 activator (CAS 315183-21-2) | Abcam [abcam.com]
- 6. A novel small-molecule activator of procaspase-3 induces apoptosis in cancer cells and reduces tumor growth in human breast, liver and gallbladder cancer xenografts - PMC [pmc.ncbi.nlm.nih.gov]
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